

Technical Analysis of CMD178 for Satellite Communications Systems

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CMD178
Cat. No.: B12422540

[Get Quote](#)

A Note on Audience and Scope: The following technical guide addresses the core topic of the **CMD178** component for satellite communication systems. The specified audience of "Researchers, scientists, and drug development professionals" and requirements for "experimental protocols" and "signaling pathways" appear to be mismatched with the subject of this electronic component. This guide will focus on the technical specifications and applications of the **CMD178** relevant to an engineering and telecommunications audience.

Introduction to CMD178

The **CMD178** is a general-purpose, passive double-balanced mixer die developed by Qorvo.[1][2] It is designed for frequency up- and down-conversion applications, operating within the 11 to 21 GHz frequency range.[1][2] Its characteristics, such as high isolation and low conversion loss, make it a suitable component for various high-frequency systems, including satellite communications (Satcom), electronic warfare, and Ku-band radar.[1][3] A packaged version of this mixer is available as the **CMD178C3**, which is housed in a 3x3 mm surface-mount package.[3][4]

Core Specifications and Performance Data

The performance of the **CMD178** and its packaged variant, the **CMD178C3**, is critical for its integration into satellite communication systems. The key electrical performance parameters are summarized below.

Table 1: Electrical Performance of CMD178 (Die)

Parameter	Min	Typ	Max	Units	Conditions
Frequency Range, RF & LO	11	-	21	GHz	
Frequency Range, IF	DC	-	6	GHz	
Conversion Loss	-	6	-	dB	F = 21 GHz
LO to RF Isolation	-	45	-	dB	
LO to IF Isolation	-	45	-	dB	
RF to IF Isolation	-	26	-	dB	
Input P1dB	-	9	-	dBm	

(Data sourced from the CMD178 datasheet, measured at IF = 100 MHz, LO = +13 dBm, TA = 25°C unless otherwise noted)[2]

Table 2: Electrical Specifications of CMD178C3 (Packaged)

Parameter	Min (13-17 GHz)	Typ (13-17 GHz)	Max (13-17 GHz)	Min (11-21 GHz)	Typ (11-21 GHz)	Max (11-21 GHz)	Units
Conversion Loss	-	6	8	-	7	10	dB
Noise Figure (SSB)	-	6	8	-	7	10	dB
LO to RF Isolation	35	43	-	31	43	-	dB
LO to IF Isolation	33	48	-	30	38	-	dB
RF to IF Isolation	17	25	-	15	25	-	dB
Input P1dB	-	9	-	-	9	-	dBm
Input IP3	-	16	-	-	16	-	dBm

(Data sourced from the CMD178C3 datasheet, measured at IF = 100 MHz, LO = +13 dBm, TA = 25°C)

[4]

Functional Description and Application in Satellite Communications

The **CMD178** operates as a fundamental mixer, meaning the output frequency is the direct sum or difference of the Radio Frequency (RF) and Local Oscillator (LO) input frequencies. In satellite communications, mixers are essential components in both uplink and downlink chains.

- **Down-conversion:** In a satellite receiver, a mixer like the **CMD178** is used to down-convert the high-frequency satellite signal (e.g., Ku-band) to a lower Intermediate Frequency (IF). This allows for easier amplification, filtering, and demodulation of the signal.
- **Up-conversion:** In a satellite transmitter or terminal, the **CMD178** can be used to up-convert the IF signal to the final transmission frequency.

The device's wide IF bandwidth (DC to 6 GHz) provides flexibility in system design.^{[1][4]} Furthermore, its high isolation between the LO, RF, and IF ports is crucial for preventing signal leakage and interference, which can degrade system performance.^{[1][2]} The **CMD178** can also be configured as an image reject mixer or a single sideband modulator with the use of external hybrids and power splitters.^{[1][3]}

Experimental Protocols and Methodologies

The provided documentation for the **CMD178** does not include detailed experimental protocols in the sense of a scientific research paper. However, the datasheets imply a standard set of RF measurement procedures used to characterize the device. A generalized methodology for verifying the performance of a mixer like the **CMD178** would involve the following:


- **Test Setup:** The mixer (device under test - DUT) would be placed in a test fixture on a probe station (for the die version) or a printed circuit board (for the packaged version).
- **Instrumentation:**
 - Two signal generators to provide the RF and LO input signals.
 - A spectrum analyzer to measure the output IF signal, including conversion loss and isolation.

- A power meter for accurate power level measurements.
- A DC power supply.
- A vector network analyzer (VNA) to measure return loss (S-parameters).
- Conversion Loss Measurement:
 - An RF signal of a known frequency and power level is applied to the RF port.
 - An LO signal of a specific frequency and power (e.g., +13 dBm) is applied to the LO port. [\[2\]](#)[\[4\]](#)
 - The power of the resulting IF signal is measured on the spectrum analyzer.
 - Conversion Loss (in dB) is calculated as: $P_{RF}(\text{in}) - P_{IF}(\text{out})$.
- Isolation Measurement:
 - To measure LO-RF isolation, a signal is applied to the LO port, and the leakage power is measured at the RF port with the IF port terminated.
 - This process is repeated for the other port combinations (LO-IF, RF-IF).
- 1dB Compression Point (P1dB) Measurement:
 - The LO signal is held constant.
 - The RF input power is swept from a low level upwards.
 - The IF output power is measured.
 - The P1dB is the RF input power level at which the measured IF output power deviates from the ideal linear response by 1 dB.

Logical Workflow and System Integration

The logical workflow for integrating the **CMD178** into a satellite communication system is depicted below. This diagram illustrates the signal flow in a typical down-conversion

application.

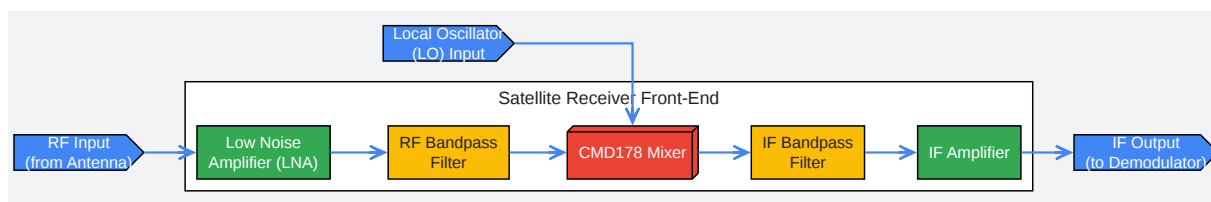

[Click to download full resolution via product page](#)

Caption: Signal flow for a satellite receiver using the **CMD178** for down-conversion.

This workflow illustrates how the incoming high-frequency RF signal is first amplified and filtered before being mixed with a local oscillator signal in the **CMD178**. The resulting lower-frequency IF signal is then filtered and amplified before further processing.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. CMD178 - Qorvo \[qorvo.com\]](#)
- [2. qorvo.com \[qorvo.com\]](#)
- [3. CMD178C3 - Qorvo \[qorvo.com\]](#)
- [4. qorvo.com \[qorvo.com\]](#)
- To cite this document: BenchChem. [Technical Analysis of CMD178 for Satellite Communications Systems]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12422540/docs#technical-analysis-of-cmd178-for-satellite-communications-systems\]](https://www.benchchem.com/product/b12422540/docs#technical-analysis-of-cmd178-for-satellite-communications-systems)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)